

# Application Notes and Protocols: N6-Cyclohexyladenosine in DMSO

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## Compound of Interest

Compound Name: N6-Cyclohexyladenosine

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## Introduction

**N6-Cyclohexyladenosine** (CHA) is a potent and selective agonist for the adenosine A1 receptor, a G protein-coupled receptor.[1][2][3][4] Its high affinity and selectivity make it an invaluable tool in neuroscience, cardiology, and cancer research for investigating the physiological and pathological roles of adenosine A1 receptor signaling.[1][2] These application notes provide detailed protocols for the preparation, storage, and use of **N6-Cyclohexyladenosine** stock solutions in Dimethyl Sulfoxide (DMSO), ensuring reproducible and reliable experimental outcomes.

## Physicochemical and Biological Properties

A clear understanding of the properties of **N6-Cyclohexyladenosine** is essential for its effective use in research.

Property	Value	Source
Molecular Formula	C <sub>16</sub> H <sub>23</sub> N <sub>5</sub> O <sub>4</sub>	[2][5][6]
Molecular Weight	349.38 g/mol	[2][3]
Purity	≥98%	[5]
Appearance	White to off-white crystalline solid	[2][5]
Solubility in DMSO	Soluble to 100 mM (or ≥ 100 mg/mL)	[1]
Storage Temperature (Solid)	-20°C	[5]
Storage Temperature (in DMSO)	-80°C for up to 1 year	[3]
Mechanism of Action	Selective Adenosine A1 Receptor Agonist	[1][2][3][4]

## Experimental Protocols

### Preparation of a 100 mM N6-Cyclohexyladenosine Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution, which can be further diluted to desired working concentrations.

Materials:

- **N6-Cyclohexyladenosine** (solid)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips

#### Procedure:

- **Equilibration:** Allow the vial of **N6-Cyclohexyladenosine** to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation.
- **Weighing:** Accurately weigh out the desired amount of **N6-Cyclohexyladenosine** powder using an analytical balance in a sterile environment. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 34.94 mg.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the weighed **N6-Cyclohexyladenosine**. For the 1 mL of 100 mM stock example, add 1 mL of DMSO.
- **Solubilization:** Vortex the solution thoroughly until the solid is completely dissolved. Gentle warming (e.g., in a 37°C water bath) and sonication can aid in dissolution if necessary.<sup>[3]</sup> Visually inspect the solution to ensure no particulates are present.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C.<sup>[3]</sup>

#### Calculation for Stock Solution Preparation:

To prepare a stock solution of a specific concentration, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$$

Desired Concentration	Volume to Prepare	Mass of CHA to Weigh
10 mM	1 mL	3.49 mg
50 mM	1 mL	17.47 mg
100 mM	1 mL	34.94 mg

## Preparation of Working Solutions

#### Procedure:

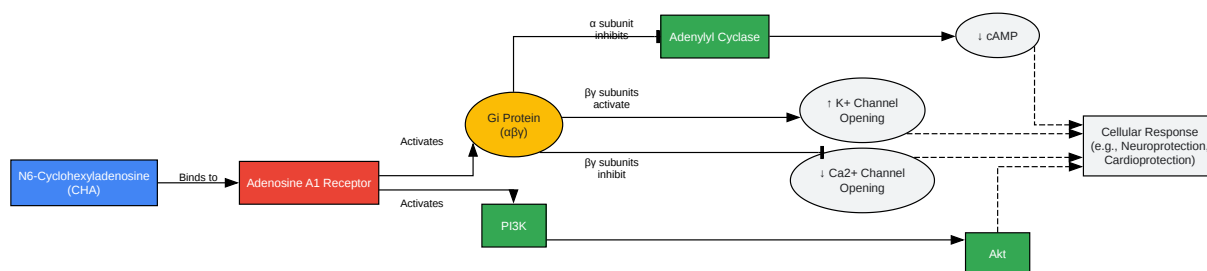
- Thawing: Thaw a single aliquot of the **N6-Cyclohexyladenosine** stock solution at room temperature.
- Dilution: Serially dilute the stock solution in the appropriate cell culture medium or experimental buffer to achieve the desired final concentration. It is critical to ensure that the final concentration of DMSO in the working solution is not toxic to the cells (typically <0.5%).
- Mixing: Gently mix the working solution before adding it to the experimental system.

Note: Aqueous solutions of **N6-Cyclohexyladenosine** are not recommended for storage beyond one day.[5]

## Signaling Pathways and Experimental Workflow

### N6-Cyclohexyladenosine Signaling Pathway

**N6-Cyclohexyladenosine**, as an adenosine A1 receptor agonist, primarily activates an inhibitory G protein (Gi). This activation leads to a cascade of downstream events, including the inhibition of adenylyl cyclase, which reduces intracellular cAMP levels.[7] The  $\beta\gamma$ -subunits of the G protein can also modulate ion channels, such as opening potassium channels and inhibiting calcium channels, leading to neuronal hyperpolarization and reduced neurotransmitter release.[8] Furthermore, A1 receptor activation can stimulate the PI3K/Akt signaling pathway, which is involved in cell survival and growth.[1][7]

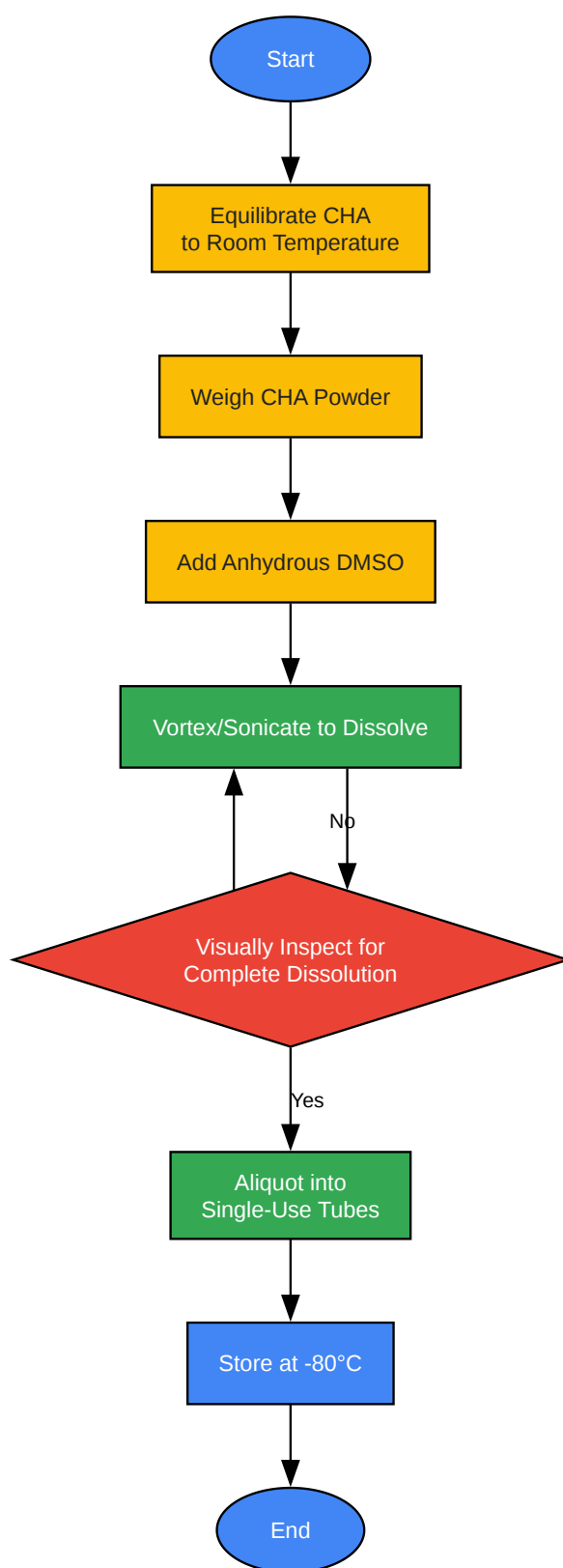


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**N6-Cyclohexyladenosine (CHA)** signaling cascade.

## Experimental Workflow for Stock Solution Preparation

The following diagram illustrates the logical flow for preparing a stock solution of **N6-Cyclohexyladenosine** in DMSO.



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Workflow for preparing CHA stock solution in DMSO.

## Stability and Storage

- Solid Form: **N6-Cyclohexyladenosine** as a crystalline solid is stable for at least 4 years when stored at -20°C.[5]
- DMSO Stock Solution: Stock solutions in DMSO can be stored at -80°C for up to one year.[3] It is advisable to use anhydrous DMSO to minimize degradation due to moisture. While some studies suggest that compounds can be stable in DMSO/water mixtures, for long-term storage of a high-purity stock, anhydrous DMSO is recommended.[9]
- Freeze-Thaw Cycles: Repeated freeze-thaw cycles should be avoided as they can lead to degradation of the compound and introduction of moisture. Aliquoting into single-use volumes is the best practice.

## Safety Precautions

- **N6-Cyclohexyladenosine** should be handled as a potentially hazardous material.
- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- Avoid ingestion, inhalation, and contact with skin and eyes.
- Wash hands thoroughly after handling.
- Refer to the Safety Data Sheet (SDS) for complete safety information.[5]

By adhering to these detailed protocols and application notes, researchers can ensure the accurate and effective use of **N6-Cyclohexyladenosine** in their experimental designs, leading to reliable and reproducible results.

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